

Essential Safety and Logistical Information for Handling TIC10g

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Compound of Interest

Compound Name: *TIC10g*

Cat. No.: *B15614431*

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical guidance for the handling of **TIC10g** (also known as **ONC201**), an investigatory small molecule inhibitor. The information herein is intended to supplement, not replace, a thorough risk assessment and adherence to all institutional and regulatory safety protocols.

Personal Protective Equipment (PPE)

Given that **TIC10g** is an investigational compound with potential cytotoxic effects, a cautious approach to personal protection is paramount. The following PPE is recommended for all laboratory procedures involving this compound.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powder)	- Full-face powered air-purifying respirator (PAPR) or a certified N95 respirator with a face shield.- Disposable solid-front lab coat with tight-fitting cuffs.- Double-gloving with nitrile gloves.- Disposable sleeves.- Safety glasses or goggles (if not using a full-face respirator).	High risk of aerosolization and inhalation of potent powders. Full respiratory and skin protection is essential. Double-gloving provides an additional barrier against contamination.
Solution Preparation	- Chemical fume hood or other ventilated enclosure.- Lab coat.- Safety glasses with side shields or chemical splash goggles.- Chemical-resistant nitrile gloves.	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills remains. Engineering controls are the primary means of protection.
General Laboratory Operations	- Lab coat.- Safety glasses.- Nitrile gloves.	Standard laboratory practice to protect against incidental contact.

Operational Plan: Step-by-Step Guidance

A systematic workflow is essential for the safe handling of **TIC10g** from receipt to disposal.

- Receiving and Storage:
 - Upon receipt, visually inspect the container for any damage or leaks.
 - Store **TIC10g** in a cool, dry, and well-ventilated area, away from incompatible materials. For long-term storage, refer to the manufacturer's recommendations, which are typically at -20°C or -80°C.
 - The storage area should be clearly labeled as containing a potent compound.

- Preparation of Solutions:
 - All handling of powdered **TIC10g** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
 - Use a dedicated set of non-sparking tools for weighing and dispensing.
 - When preparing solutions, add the solvent to the powdered compound slowly to avoid splashing. **TIC10g** is soluble in DMSO and ethanol.
 - Ensure all containers are clearly labeled with the compound name, concentration, solvent, and date of preparation.
- Experimental Use:
 - Conduct all experiments involving **TIC10g** in a well-ventilated area, preferably within a fume hood.
 - Avoid skin contact by wearing appropriate gloves and a lab coat.
 - After handling, wash hands thoroughly with soap and water.
- Spill Management:
 - In the event of a spill, evacuate the immediate area and prevent others from entering.
 - Wear appropriate PPE, including respiratory protection, before attempting to clean the spill.
 - For small powder spills, gently cover with a damp paper towel to avoid raising dust, then wipe up. For liquid spills, absorb with an inert material.
 - Place all contaminated materials in a sealed, labeled hazardous waste container.
 - Clean the spill area with a suitable detergent and water.

Disposal Plan

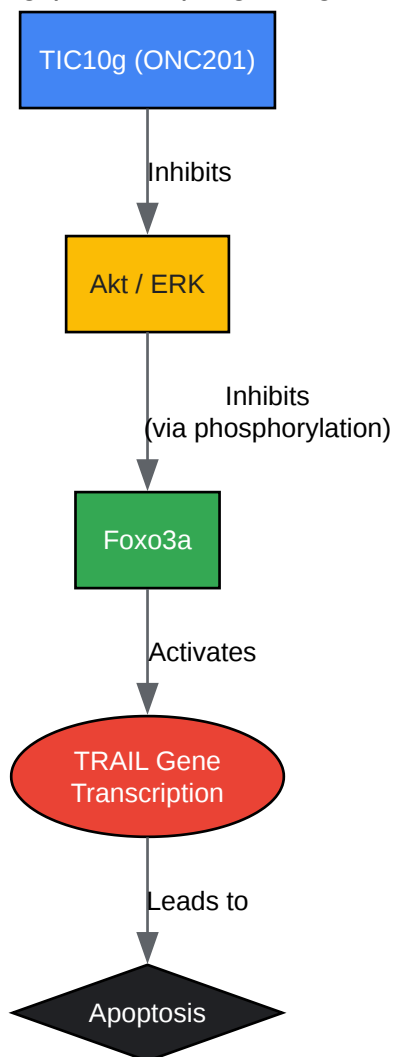
Proper disposal of **TIC10g** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
 - All unused **TIC10g**, whether in solid or solution form, must be disposed of as hazardous chemical waste.
 - Collect all waste in a clearly labeled, sealed, and compatible container. Do not mix with other waste streams unless compatibility is known.
- Contaminated Materials:
 - All disposable items that have come into contact with **TIC10g**, including gloves, pipette tips, vials, and lab coats, should be considered contaminated.
 - Place these items in a dedicated, sealed hazardous waste bag or container.
- Decontamination:
 - All non-disposable equipment and surfaces should be decontaminated after use. A thorough wash with an appropriate solvent followed by a detergent solution is recommended.
- Final Disposal:
 - All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office, in accordance with local, state, and federal regulations. This typically involves incineration by a licensed hazardous waste management company.^{[1][2][3][4]}

Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the mechanism of action of **TIC10g** and a general workflow for its in vitro testing.

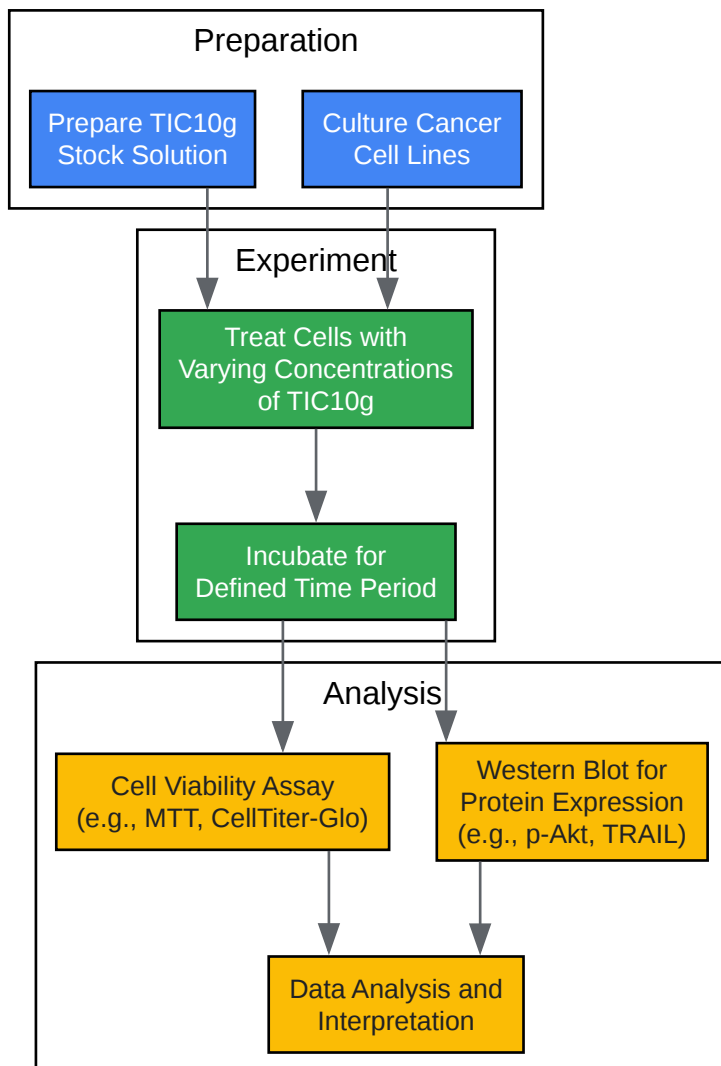
TIC10g (ONC201) Signaling Pathway



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Caption: Mechanism of action of **TIC10g** (ONC201) leading to apoptosis.[2][5][6][7]

In Vitro Experimental Workflow for TIC10g



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Caption: A general workflow for in vitro testing of **TIC10g**'s effect on cancer cells.

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